

Commercial Suppliers and Application Notes for 11(E),15(Z)-10-KODE

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Compound of Interest

Compound Name: 10-Oxo-11(E),15(Z)-
octadecadienoic acid

Cat. No.: B15546794

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For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of commercial suppliers for 11(E),15(Z)-10-KODE, also known as **10-Oxo-11(E),15(Z)-octadecadienoic acid**, and offers detailed application notes and protocols based on available research for structurally related compounds. Due to limited specific data on 11(E),15(Z)-10-KODE, this guide leverages information from similar molecules to suggest potential research applications and methodologies.

Commercial Suppliers

11(E),15(Z)-10-KODE is a specialized biochemical available from a select number of suppliers for research purposes. The product is typically supplied in a solution and requires storage in a freezer.

Supplier	Product Name	Product Number	CAS Number	Purity
--INVALID-LINK--	10-Oxo-11(E),15(Z)-octadecadienoic acid	13-1847	1488409-84-2	>98% ^[1]
--INVALID-LINK--	10-Oxo-11(E),15(Z)-octadecadienoic acid	Not Specified	Not Specified	Not Specified ^[2]
--INVALID-LINK--	10-Oxo-11(E),15(Z)-octadecadienoic acid	Not Specified	Not Specified	Not Specified
--INVALID-LINK--	10-Oxo-11(E),15(Z)-octadecadienoic acid	Not Specified	Not Specified	Not Specified ^[3]

Note: This product is intended for Research Use Only and is not for diagnostic or in vivo applications.

Application Notes

While specific biological activities of 11(E),15(Z)-10-KODE are not extensively documented in publicly available literature, its structural similarity to other oxo-fatty acids suggests potential roles in cellular signaling. A closely related compound, 13-oxo-9(Z),11(E),15(Z)-octadecatrienoic acid (13-oxo-OTA), has been identified as an activator of Peroxisome Proliferator-Activated Receptor γ (PPAR γ).^{[4][5]} PPAR γ is a key regulator of adipogenesis, glucose metabolism, and inflammation. Therefore, it is hypothesized that 11(E),15(Z)-10-KODE may also function as a PPAR γ agonist.

Potential Research Applications:

- **Metabolic Disease Research:** Investigating the effects on adipocyte differentiation, glucose uptake in fat cells, and insulin sensitivity.
- **Inflammation Studies:** Exploring the potential anti-inflammatory properties through PPAR γ -mediated pathways.
- **Drug Discovery:** Screening for novel agonists of PPAR γ for the development of therapeutics for type 2 diabetes and other metabolic disorders.

Experimental Protocols

The following protocols are based on methodologies used for the study of the related compound, 13-oxo-OTA, and can be adapted for the investigation of 11(E),15(Z)-10-KODE.

Protocol 1: In Vitro Adipocyte Differentiation Assay

Objective: To determine the effect of 11(E),15(Z)-10-KODE on the differentiation of pre-adipocytes into mature adipocytes.

Methodology:

- **Cell Culture:** Culture 3T3-L1 pre-adipocytes in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and antibiotics.
- **Induction of Differentiation:** Once confluent, induce differentiation by treating the cells with a differentiation cocktail containing 0.5 mM 3-isobutyl-1-methylxanthine (IBMX), 1 μ M dexamethasone, and 10 μ g/mL insulin in DMEM with 10% FBS.
- **Treatment:** Concurrently, treat cells with varying concentrations of 11(E),15(Z)-10-KODE (e.g., 1, 10, 25 μ M) or a vehicle control (e.g., DMSO). A known PPAR γ agonist, such as rosiglitazone, should be used as a positive control.
- **Maturation:** After 48 hours, replace the induction medium with DMEM containing 10% FBS and 10 μ g/mL insulin, along with the respective treatments. Culture for an additional 4-6 days, replacing the medium every 2 days.
- **Staining and Quantification:** Stain the mature adipocytes with Oil Red O to visualize lipid droplet accumulation. Quantify the stained lipid by extracting the dye with isopropanol and

measuring the absorbance at 520 nm.

Protocol 2: PPAR γ Transactivation Assay

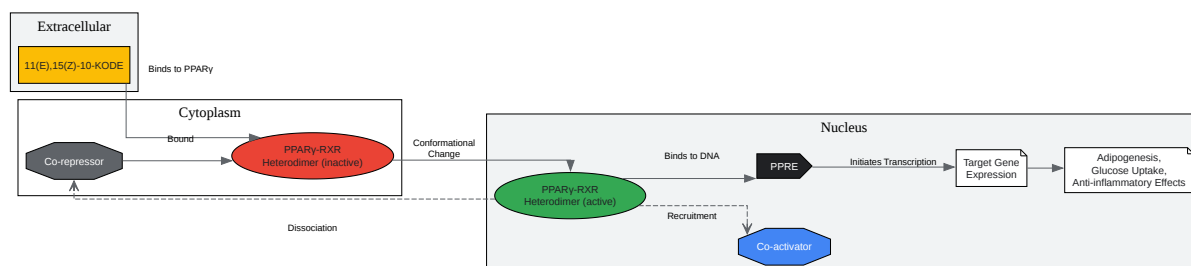
Objective: To assess the ability of 11(E),15(Z)-10-KODE to activate the PPAR γ receptor.

Methodology:

- **Cell Line:** Use a reporter cell line, such as HEK293 cells, transiently co-transfected with a PPAR γ expression vector and a luciferase reporter plasmid containing PPAR response elements (PPREs) in the promoter region.
- **Treatment:** Seed the transfected cells in a 96-well plate and treat with a range of concentrations of 11(E),15(Z)-10-KODE (e.g., 0.1 to 100 μ M), a vehicle control, and a positive control (rosiglitazone).
- **Incubation:** Incubate the cells for 24 hours.
- **Luciferase Assay:** Lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's instructions.
- **Data Analysis:** Normalize the luciferase activity to a co-transfected control plasmid (e.g., β -galactosidase) to account for transfection efficiency.

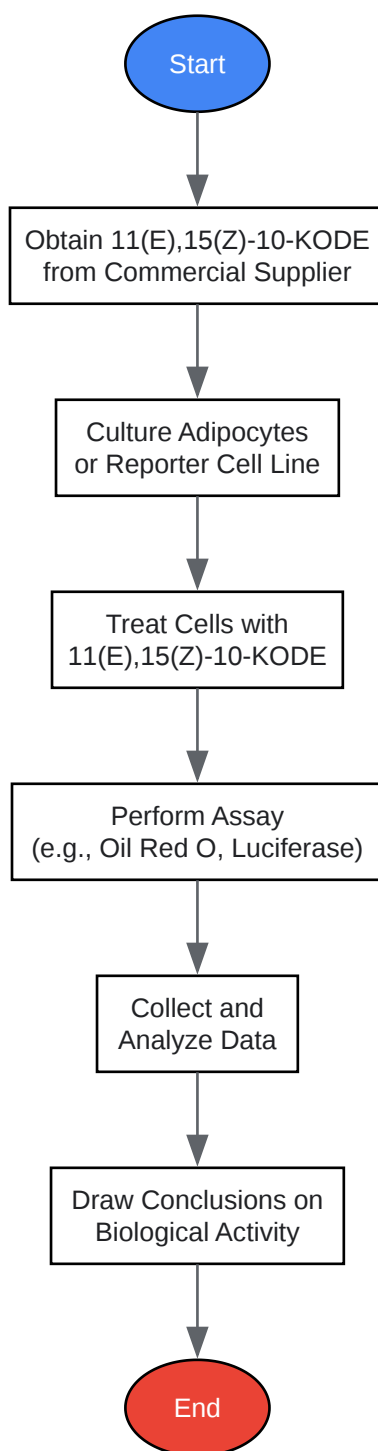
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the hypothesized signaling pathway for 11(E),15(Z)-10-KODE based on the known activity of a related compound and a general workflow for its investigation.



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Caption: Hypothesized PPAR γ signaling pathway for 11(E),15(Z)-10-KODE.



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Caption: General experimental workflow for investigating 11(E),15(Z)-10-KODE.

Quantitative Data

Specific quantitative data for the biological activity of 11(E),15(Z)-10-KODE is not readily available. The table below is provided as a template for researchers to populate with their experimental data. For reference, data for the related compound 13-oxo-OTA could be included here with clear notation of the different compound.

Parameter	Cell Line	Value	Reference
EC50 (PPAR γ Activation)	HEK293	Data not available	
Optimal Concentration (Adipocyte Differentiation)	3T3-L1	Data not available	
IC50 (if applicable)	Specify	Data not available	

Researchers are encouraged to perform dose-response studies to determine the optimal concentrations for their specific experimental systems.

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References

- 1. larodan.com [larodan.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. gentaur.com [gentaur.com]
- 4. researchgate.net [researchgate.net]
- 5. 13-Oxo-9(Z),11(E),15(Z)-octadecatrienoic acid activates peroxisome proliferator-activated receptor γ in adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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